Synthesis protocols for 1-(2-methoxyphenyl)-1H-pyrazol-4-amine

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Compound of Interest

Compound Name:	*1-(2-methoxyphenyl)-1H-pyrazol-4-amine*
Cat. No.:	*B15049923*

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Application Note: Strategic Synthesis of **1-(2-methoxyphenyl)-1H-pyrazol-4-amine**

Executive Summary

The target molecule, **1-(2-methoxyphenyl)-1H-pyrazol-4-amine**, is a critical "privileged scaffold" in medicinal chemistry.[1] It serves as a key intermediate in the synthesis of Bruton's Tyrosine Kinase (BTK) inhibitors, Factor Xa inhibitors (such as Apixaban analogs), and various GPCR ligands.

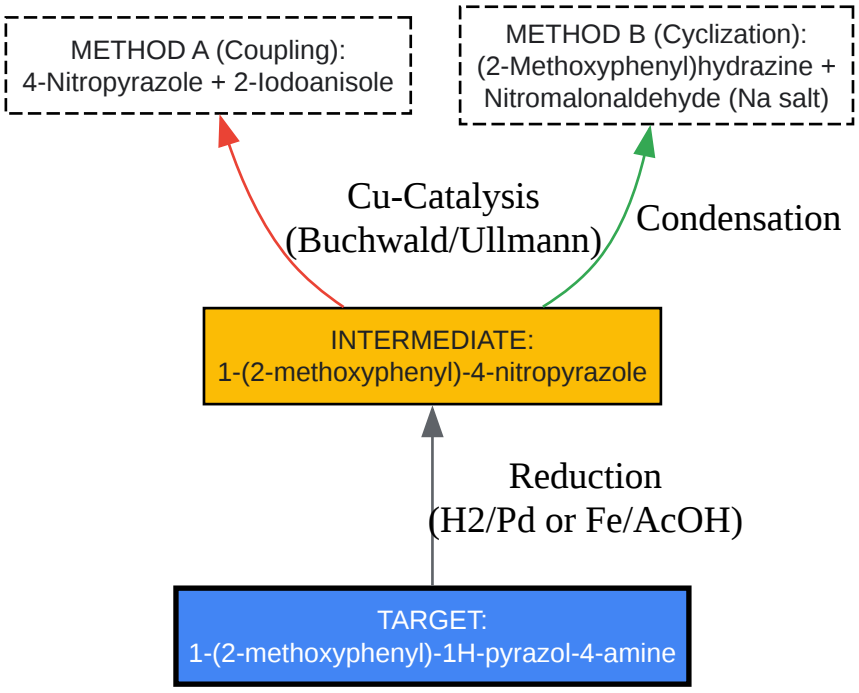
While the pyrazole ring is chemically robust, the 4-amino functionality introduces oxidation sensitivity, and the N1-aryl bond formation requires specific regiochemical control. This guide presents two validated protocols:

- Method A (Convergent): Copper-catalyzed N-arylation of 4-nitropyrazole.[1] Ideal for library generation and exploring Structure-Activity Relationships (SAR).[1]
- Method B (Linear): Cyclocondensation of aryl hydrazines.[1] Ideal for gram-to-kilogram scale-up.[1]

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Retrosynthetic Analysis & Strategy

The synthesis hinges on the efficient construction of the N1–Aryl bond and the subsequent reduction of the nitro group. Direct amination of the pyrazole core is generally avoided due to poor yields; thus, the nitro-precursor is the universal checkpoint.



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Figure 1: Retrosynthetic logic showing the two primary access routes to the nitro-intermediate.[1]

Method A: Copper-Catalyzed N-Arylation (The Modular Route)[1]

Context: This method is preferred for research-scale synthesis (100 mg to 5 g) because it allows the "late-stage" installation of the aryl group.[1] It utilizes a modified Ullmann-type coupling (Chan-Lam or Buchwald variants).[1]

Mechanism: 4-Nitropyrazole is an acidic heterocycle (

).[1] The reaction proceeds via a Cu(I) intermediate where the diamine ligand prevents catalyst aggregation and facilitates the oxidative addition of the aryl iodide.

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Reagents & Stoichiometry

Reagent	Equiv.[1][2][3]	Role
4-Nitropyrazole	1.0	Nucleophile
2-Iodoanisole	1.1	Electrophile
CuI (Copper(I) Iodide)	0.05 (5 mol%)	Catalyst
DMEDA	0.10 (10 mol%)	Ligand
K_2CO_3	2.0	Base
DMF (Anhydrous)	[0.5 M]	Solvent

Note: DMEDA = trans-N,N'-Dimethylcyclohexane-1,2-diamine.[1] This ligand is superior to phenanthroline for pyrazoles.

Step-by-Step Protocol

- Setup: Flame-dry a Schlenk tube or pressure vial equipped with a magnetic stir bar. Allow to cool under argon.[1]
- Charging: Add 4-Nitropyrazole (1.13 g, 10 mmol), CuI (95 mg, 0.5 mmol), and K_2CO_3 (2.76 g, 20 mmol).
  - Critical: If using a glovebox is not possible, briefly evacuate and backfill with argon 3 times.
- Liquid Addition: Under a positive stream of argon, add Anhydrous DMF (20 mL), 2-Iodoanisole (1.43 mL, 11 mmol), and finally DMEDA (156 µL, 1.0 mmol).
  - Why this order? Adding the ligand last ensures it complexes with the copper immediately upon solvation.
- Reaction: Seal the vessel and heat to 110 °C for 12–16 hours. The mixture should turn a deep blue-green color.[1]
- Workup:

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- Cool to room temperature.[1]
- Dilute with EtOAc (50 mL) and filter through a pad of Celite to remove inorganic salts. Wash the pad with EtOAc.[1]
- Wash the filtrate with H_2O (3 x 30 mL) to remove DMF (crucial for crystallization later).[1] Wash once with brine.[1]
- Dry over Na_2SO_4, filter, and concentrate.

- Purification: Recrystallize from Ethanol/Hexanes or perform flash chromatography (SiO_2, 10-30% EtOAc in Hexanes).
  - Yield Expectation: 85-92%[1]
  - Appearance: Yellow crystalline solid.[1]

Method B: Nitro-Reduction (The Activation Step)[1]

Context: The reduction of the nitro group to the amine must be handled carefully. 4-Aminopyrazoles are electron-rich and prone to air oxidation (turning dark purple/black).[1]

Choice of Method:

- Catalytic Hydrogenation (Pd/C): Cleanest, easiest workup. Preferred for Method A products.
- Iron/Ammonium Chloride: Chemoselective.[1] Use if the molecule contains halogens (Cl, Br, I) that might reduce under hydrogenation conditions.

Protocol: Catalytic Hydrogenation (Standard)

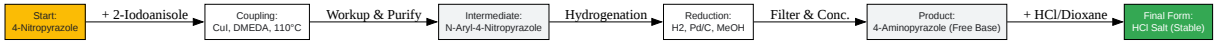
Reagent	Equiv.[1][2]	Role
1-(2-methoxyphenyl)-4-nitropyrazole	1.0	Substrate
Pd/C (10 wt%)	10 wt% loading	Catalyst
Methanol (or EtOH)	[0.1 M]	Solvent
Hydrogen Gas (H_2)	Balloon (1 atm)	Reductant

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Step-by-Step Protocol

- Safety: Purge the reaction flask with Nitrogen/Argon before adding catalyst.[1] Dry Pd/C is pyrophoric.[1]
- Charging: Add the Nitro-pyrazole intermediate (2.19 g, 10 mmol) to a round-bottom flask. Dissolve in Methanol (100 mL).
- Catalyst Addition: Carefully add 10% Pd/C (220 mg) under an inert gas stream.[1]
- Hydrogenation: Evacuate the flask and backfill with H_2 (balloon). Repeat 3 times. Stir vigorously at Room Temperature for 4–6 hours.
  - Monitoring: TLC (50% EtOAc/Hexane).[1] The starting material (yellow spot) should disappear; the product is a polar, UV-active spot (often stains with Ninhydrin).[1]
- Filtration: Filter the mixture through a Celite pad under an inert atmosphere if possible, or very quickly to avoid catalyst ignition. Rinse with MeOH.[1][4]
- Isolation (Critical Step):
  - Concentrate the filtrate to dryness on a rotary evaporator.[1]
  - Stabilization: Immediate conversion to the Hydrochloride salt is recommended for storage.[1] Dissolve the residue in minimal EtOAc and add 4M HCl in Dioxane (1.1 equiv).[1] The salt precipitates as a white/off-white solid.[1]
  - Storage: Store at -20°C under Argon.

Experimental Workflow & Logic



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Figure 2: Experimental workflow for the convergent synthesis route.

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Analytical Validation

To ensure the integrity of the synthesized product, the following analytical signatures should be verified.

- 1H NMR (400 MHz, DMSO-d6) - Free Base:
  - 7.95 (s, 1H, Pyrazole-H5)
  - 7.45 (s, 1H, Pyrazole-H3)
  - 7.35 (dd, 1H, Aryl)
  - 7.20 (td, 1H, Aryl)
  - 7.10 (d, 1H, Aryl)
  - 7.00 (t, 1H, Aryl)
  - 4.10 (br s, 2H, NH2) — Disappears with D2O shake
  - 3.78 (s, 3H, OMe)
- Key Diagnostic: The shift of the pyrazole protons.[3] In the 4-nitro precursor, these protons are typically downfield (>8.5 ppm). Upon reduction to the amine, they shift upfield significantly due to the electron-donating effect of the amino group.

Troubleshooting & Expert Tips

- "The reaction turned black and stalled." (Coupling Step):
  - Cause: Oxidation of the Copper catalyst or poor ligand complexation.
  - Fix: Ensure the CuI is off-white (not green/grey) before use. Recrystallize CuI from saturated NaI solution if necessary.[1] Ensure strict oxygen-free conditions during the initial setup.[1]
- "My product turned purple overnight." (Reduction Step):
  - Cause: Oxidation of the electron-rich aminopyrazole.[1]

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- Fix: Do not store the free base. Convert to the HCl or Oxalate salt immediately.[1] If the free base is required for the next step, use it immediately in a "telescoped" process.

- "Low yield in coupling 2-iodoanisole."
  - Cause: Steric hindrance from the ortho-methoxy group.[1]
  - Fix: Increase temperature to 120°C and extend time. Switch base to Cs_2CO_3 to increase solubility.[1]

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